

# Safeguarding Your Laboratory: Proper Disposal of AC-Asp(OtBU)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-Asp(OtBU)-OH

Cat. No.: B15544620

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Researchers and scientists handling **AC-Asp(OtBU)-OH**, or N $\alpha$ -Acetyl-L-aspartic acid  $\beta$ -tert-butyl ester, must adhere to stringent disposal protocols to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the proper disposal of this compound, aligning with standard laboratory safety practices and regulatory requirements.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **AC-Asp(OtBU)-OH** is fundamental to safe handling and disposal.

Property	Value
Chemical Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>5</sub>
Molecular Weight	231.25 g/mol
CAS Number	117833-18-8
Appearance	Solid
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1]
Storage Temperature	Do not store above 5°C (41°F).[2]

## Hazard Identification and Safety Precautions

**AC-Asp(OtBU)-OH** presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

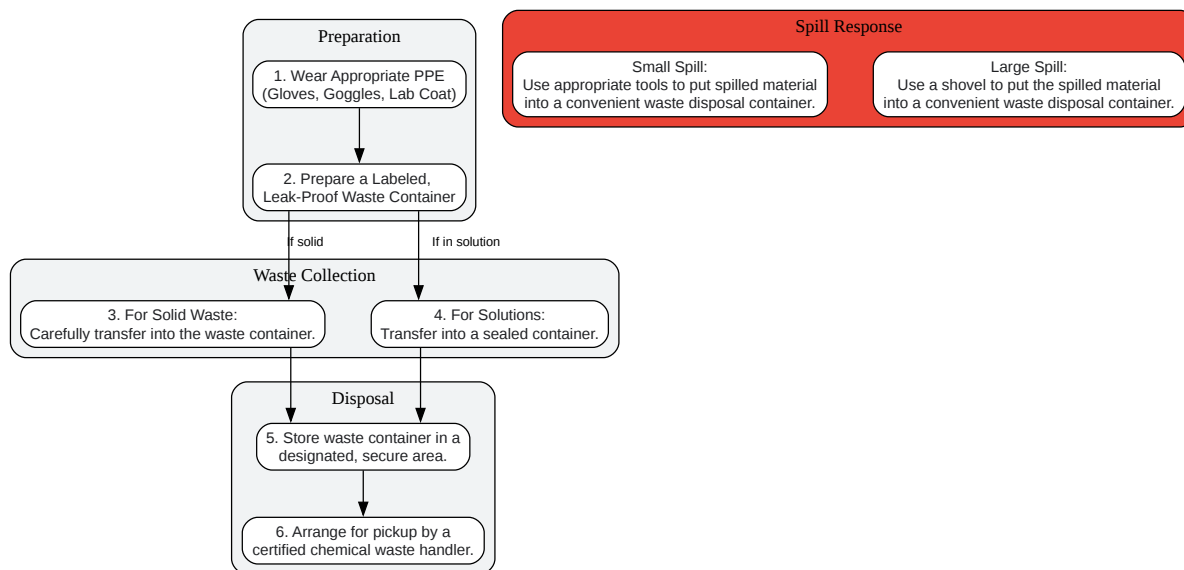
Hazard Statement	Precautionary Measures
H302: Harmful if swallowed.[3]	Do not eat, drink, or smoke when using this product. Rinse mouth if swallowed.
H315: Causes skin irritation.[3]	Wear protective gloves and clothing. Wash skin thoroughly after handling.
H319: Causes serious eye irritation.[3]	Wear eye protection/face protection.[3] Rinse cautiously with water for several minutes.
H335: May cause respiratory irritation.[3]	Avoid breathing dust. Use only outdoors or in a well-ventilated area.

### First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[3]
- Skin Contact: Immediately wash with water and soap and rinse thoroughly.[3]
- Eye Contact: Rinse opened eye for several minutes under running water.[3] If symptoms persist, consult a doctor.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] If symptoms persist, consult a doctor.

## Step-by-Step Disposal Protocol

The disposal of **AC-Asp(OtBU)-OH** must comply with federal, state, and local environmental control regulations.[2] The following workflow provides a procedural guide for its safe disposal.



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Caption: Workflow for the proper disposal of **AC-Asp(OtBU)-OH**.

## Accidental Release Measures

In the event of a spill, prompt and appropriate action is crucial to mitigate exposure and environmental contamination.

- Small Spill: Use appropriate tools to transfer the spilled solid into a convenient waste disposal container.[2]

- Large Spill: Use a shovel to place the spilled material into a designated waste disposal container.[2]

For any spill, ensure the area is well-ventilated and personnel are wearing appropriate PPE.

## Firefighting Measures

In the case of a fire involving **AC-Asp(OtBU)-OH**, the following measures should be taken:

Fire Size	Extinguishing Media
Small	Carbon dioxide or dry chemical extinguisher.[2]
Large	Water spray, fog, or foam. Do not use a water jet.[2]

Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[2] Hazardous decomposition products include oxides of carbon and nitrogen.[2]

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## References

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### Contact

Address: 3281 E Guasti Rd

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